

An In-depth Technical Guide on the Oral Activity and Bioavailability of FR260330

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Compound of Interest

Compound Name: FR260330

Cat. No.: B1672738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the oral activity and available information regarding the bioavailability of **FR260330**, a potent and selective inhibitor of inducible nitric oxide synthase (iNOS). The document is structured to provide researchers and drug development professionals with a detailed understanding of the compound's pharmacological profile, mechanism of action, and the experimental methodologies used in its evaluation.

Core Concepts: Oral Activity and Bioavailability

FR260330 has demonstrated significant oral activity as an inhibitor of iNOS. Its primary mechanism of action is the prevention of iNOS dimerization, a critical step for the enzyme's catalytic function. While specific quantitative bioavailability data such as percentage of absorption (F%), maximum plasma concentration (C_{max}), and time to reach maximum concentration (T_{max}) are not publicly available, its in vivo efficacy following oral administration has been established.

Quantitative Data Summary

The following tables summarize the known quantitative data for **FR260330**'s activity and provide a template for typical pharmacokinetic parameters, for which specific data on **FR260330** is not currently available in the public domain.

Table 1: In Vitro and In Vivo Activity of **FR260330**

Parameter	Species/Cell Line	Condition	Value	Reference
IC ₅₀ (NOx Production)	Rat Splenocytes	-	27 nM	[1]
IC ₅₀ (NOx Production)	Human DLD-1 Cells	-	10 nM	[1]
IC ₅₀ (NOx Production)	Rat (in vivo)	Lipopolysaccharide (LPS) Induced	1.6 mg/kg (oral)	[2]

Table 2: Typical Oral Bioavailability Parameters (Specific Data for **FR260330** Not Available)

Parameter	Symbol	Description	Typical Units
Bioavailability	F%	The fraction of an administered dose of unchanged drug that reaches the systemic circulation.	%
Maximum Plasma Concentration	C _{max}	The maximum concentration of the drug in the blood plasma.	ng/mL or µg/mL
Time to Maximum Concentration	T _{max}	The time at which the C _{max} is observed.	hours (h)
Elimination Half-life	t _{1/2}	The time required for the concentration of the drug in the body to be reduced by one-half.	hours (h)
Area Under the Curve	AUC	The integral of the drug concentration-time curve, representing total drug exposure over time.	ng·h/mL

Experimental Protocols

This section details the methodologies for key experiments cited in the evaluation of **FR260330**'s oral activity and its mechanism of action.

In Vivo Oral Activity Assessment in a Rat Model of Endotoxemia

This protocol describes the evaluation of the oral efficacy of **FR260330** in inhibiting nitric oxide (NO) production in rats challenged with lipopolysaccharide (LPS).

Objective: To determine the dose-dependent effect of orally administered **FR260330** on plasma nitrate/nitrite (NO_x) levels in LPS-treated rats.

Materials:

- **FR260330**
- Lipopolysaccharide (LPS) from E. coli
- Male Wistar rats (or similar strain)
- Vehicle for oral administration (e.g., 0.5% methylcellulose)
- Anesthetic agent
- Blood collection tubes with anticoagulant (e.g., heparin)
- Griess Reagent system for NO_x determination
- Spectrophotometer

Procedure:

- Animal Acclimatization: House rats under standard laboratory conditions for at least one week prior to the experiment.
- Dosing:
 - Administer **FR260330** orally by gavage at various doses (e.g., 0.3, 1, 3, 10 mg/kg) suspended in a suitable vehicle.
 - Administer the vehicle alone to the control group.
- LPS Challenge: One hour after the administration of **FR260330** or vehicle, induce endotoxemia by intraperitoneal (i.p.) injection of LPS (e.g., 1-5 mg/kg).
- Blood Sampling: At a specified time point post-LPS administration (e.g., 4-6 hours), anesthetize the rats and collect blood samples via cardiac puncture or from a cannulated

vessel into heparinized tubes.

- Plasma Preparation: Centrifuge the blood samples to separate the plasma.
- NOx Measurement:
 - Deproteinase plasma samples.
 - Convert nitrate to nitrite using nitrate reductase.
 - Quantify total nitrite concentration using the Griess reagent system by measuring the absorbance at a specific wavelength (e.g., 540 nm) with a spectrophotometer.
- Data Analysis: Calculate the percentage inhibition of NOx production for each dose of **FR260330** compared to the vehicle-treated control group and determine the IC₅₀ value.

Assessment of Effect on Mean Arterial Blood Pressure

Objective: To evaluate the effect of a high oral dose of **FR260330** on mean arterial blood pressure in rats.

Materials:

- **FR260330**
- Male Wistar rats (or similar strain)
- Vehicle for oral administration
- Blood pressure monitoring system (e.g., tail-cuff method or telemetry)

Procedure:

- Animal Acclimatization and Training: Acclimatize rats to the restraint and blood pressure measurement procedure to minimize stress-induced fluctuations.
- Baseline Measurement: Record baseline mean arterial blood pressure for each rat.
- Dosing: Administer a high dose of **FR260330** (e.g., 100 mg/kg) orally.

- **Blood Pressure Monitoring:** Monitor and record mean arterial blood pressure at various time points post-administration (e.g., 1, 2, 4, 6, and 24 hours).
- **Data Analysis:** Compare the post-dose blood pressure readings to the baseline values to determine if there are any significant changes.

In Vitro iNOS Dimerization Inhibition Assay

Objective: To determine the mechanism by which **FR260330** inhibits iNOS activity.

Materials:

- Murine macrophage cell line (e.g., RAW 264.7)
- Lipopolysaccharide (LPS) and Interferon-gamma (IFN- γ) for iNOS induction
- **FR260330**
- Cell lysis buffer
- Gel filtration chromatography system
- Western blotting apparatus and reagents (including anti-iNOS antibody)

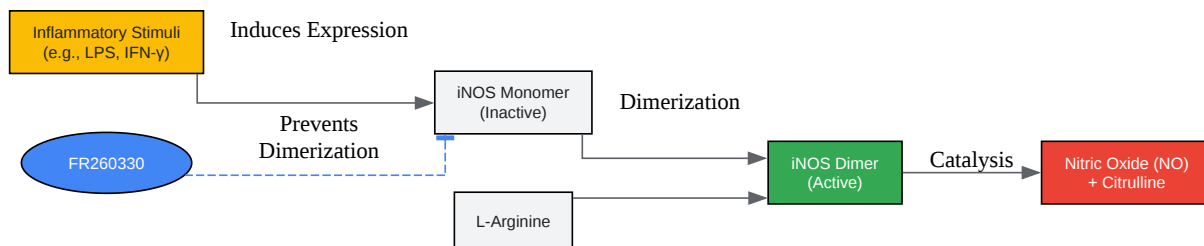
Procedure:

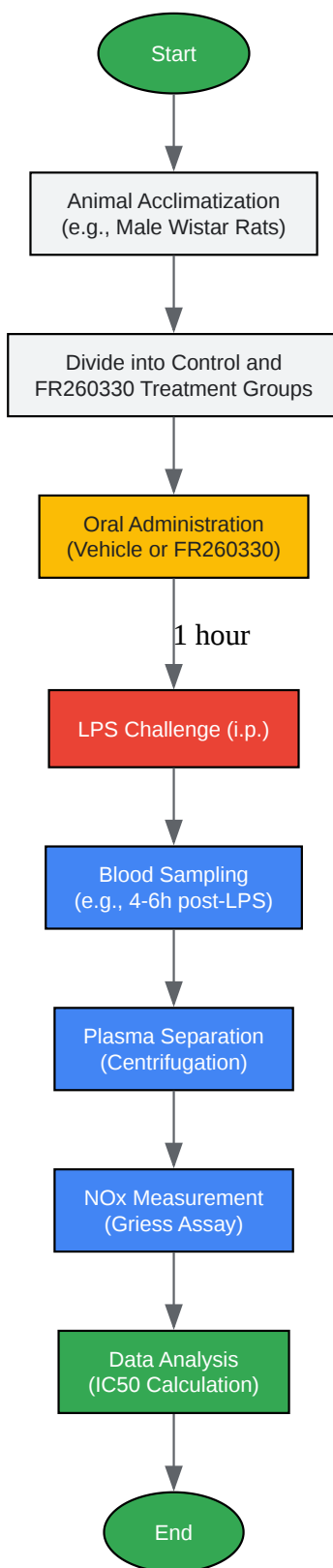
- **Cell Culture and iNOS Induction:** Culture RAW 264.7 cells and stimulate them with LPS and IFN- γ to induce the expression of iNOS.
- **Treatment:** Treat the stimulated cells with various concentrations of **FR260330**.
- **Cell Lysis:** Lyse the cells to release cellular proteins.
- **Gel Filtration Chromatography:**
 - Apply the cell lysates to a gel filtration column to separate proteins based on their size.
 - Collect fractions corresponding to the molecular weights of iNOS dimers and monomers.

- Western Blot Analysis:
 - Analyze the collected fractions by SDS-PAGE and Western blotting using an anti-iNOS antibody.
 - Detect the presence of iNOS in the dimer and monomer fractions to assess the effect of **FR260330** on the dimerization state of the enzyme.

Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, visualize the key signaling pathway and a typical experimental workflow.





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References

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- 2. Pharmacological profile of FR260330, a novel orally active inducible nitric oxide synthase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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